

Material Safety Data Sheet (MSDS) for Dimethyl cyanocarbonimidodithioate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name:	Dimethyl cyanocarbonimidodithioate
Cat. No.:	B147598

[Get Quote](#)

An In-Depth Technical Guide to the Safe Handling and Application of **Dimethyl Cyanocarbonimidodithioate**

Authored by a Senior Application Scientist

This guide provides an in-depth analysis of **Dimethyl cyanocarbonimidodithioate**, a versatile yet hazardous chemical intermediate. It is intended for researchers, scientists, and drug development professionals who utilize this compound in their work. The focus extends beyond a standard Material Safety Data Sheet (MSDS) to offer practical insights and a deeper understanding of the causality behind recommended safety protocols, ensuring both personal safety and experimental integrity.

Chemical Identity and Core Reactivity

Dimethyl cyanocarbonimidodithioate, identified by CAS Number 10191-60-3, is a unique reagent characterized by its combination of a cyanide and dithiocarbonate functional group.^[1] This structure is the key to its utility and its hazard profile. Its IUPAC name is bis(methylsulfanyl)methylidenecyanamide.^[2]

The molecule's reactivity is centered around its functional groups: the cyano group (C≡N), two methylthio groups (S-CH₃), and an imido group (N-C=N).^[1] This arrangement makes it an important precursor in the synthesis of various organic compounds, most notably the pharmaceutical cimetidine, which is used for treating peptic ulcers.^[1] Its versatility also extends

to the synthesis of various heterocyclic compounds, including pyrimidines, triazines, and purine analogues, which are scaffolds in bioactive molecule design.[3][4]

Table 1: Chemical and Physical Properties of **Dimethyl Cyanocarbonimidodithioate**

Property	Value	Source(s)
CAS Number	10191-60-3	[1][2][5]
Molecular Formula	C ₄ H ₆ N ₂ S ₂	[1][2][5]
Molecular Weight	146.2 g/mol	[1][2]
Appearance	White to off-white or light yellow crystalline solid/powder.	[3][6][7] [3][6][7]
Melting Point	45-50 °C	[6][7][8]
Boiling Point	~229.6 °C (Predicted)	[6][7][8]
Flash Point	>113 °C (>230 °F)	[6][7][8]
Solubility	Slightly soluble in methanol; Insoluble in water.[3][6][7][8]	[3][6][7][8]
Odor	Stench / Pungent / Sulfurous odor.[3][9][10]	[3][9][10]

Hazard Profile: A Mechanistic Perspective

The hazardous nature of **Dimethyl cyanocarbonimidodithioate** stems directly from its chemical structure. It is classified as corrosive, acutely toxic, and an irritant.[1][2] Understanding the basis of these hazards is critical for safe handling.

Table 2: GHS Hazard Classification Summary

Hazard Statement	Classification	Key Insights
H314: Causes severe skin burns and eye damage. [1] [2]	Skin Corrosion/Irritation, Category 1B	The compound can react with moisture on the skin and in the eyes, likely hydrolyzing to release corrosive byproducts. This necessitates immediate and thorough rinsing upon contact.
H301/H302: Toxic/Harmful if swallowed. [1] [2]	Acute Toxicity, Oral (Category 3/4)	The presence of the cyano group is a primary concern. Ingestion can lead to systemic toxicity. Do NOT induce vomiting, as this can exacerbate corrosive damage to the esophagus. [6] [9]
H311: Toxic in contact with skin. [1] [2]	Acute Toxicity, Dermal (Category 3)	Dermal absorption is a significant route of exposure. The use of appropriate gloves and protective clothing is non-negotiable.
H330: Fatal if inhaled. [1] [2]	Acute Toxicity, Inhalation (Category 1/2)	As a solid with a noticeable vapor pressure (especially if heated) or as a dust, inhalation can be extremely dangerous. All work must be conducted in a certified chemical fume hood. [9]
H317: May cause an allergic skin reaction. [1] [2]	Skin Sensitization, Category 1	Repeated exposure can lead to sensitization and dermatitis. [1] [4] Any signs of skin irritation should be taken seriously to prevent future allergic reactions.

May cause respiratory irritation.[9]

STOT - Single Exposure, Category 3

Inhalation of dust or vapors can irritate the respiratory tract.

Exposure Control and Personal Protection: A Self-Validating System

The primary directive in handling **Dimethyl cyanocarbonimidodithioate** is to prevent all routes of exposure: inhalation, skin contact, eye contact, and ingestion. This is achieved through a multi-layered approach to personal protective equipment (PPE) and engineering controls.

Engineering Controls

- Chemical Fume Hood: All manipulations of this compound, including weighing and transfers, must be performed within a properly functioning chemical fume hood.[9] This is the primary defense against inhaling the toxic dust or vapors.
- Safety Shower and Eyewash Station: These must be immediately accessible and tested regularly. Their proximity is crucial due to the severe corrosive nature of the compound.[11]

Personal Protective Equipment (PPE)

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[4][9] Standard safety glasses are insufficient to protect against splashes and fine dust.
- Skin and Body Protection: A lab coat is mandatory. For larger quantities or tasks with a higher risk of splashing, chemical-resistant aprons and sleeves should be used. Wear appropriate protective gloves and clothing to prevent skin exposure.[9]
- Gloves: Use chemical-resistant gloves (e.g., nitrile) and inspect them before each use. Change gloves immediately if they become contaminated.
- Respiratory Protection: For situations where a fume hood is not available or in case of a large spill, a NIOSH/MSHA-approved respirator with appropriate cartridges (e.g., particulates filter conforming to EN 143) is necessary.[4][9]

Emergency Protocols: Rapid and Methodical Response

In the event of an exposure or spill, a swift and correct response is critical to mitigating harm.

First-Aid Measures

- Inhalation: Immediately move the affected person to fresh air and keep them at rest.[9] If breathing is difficult or has stopped, provide artificial respiration (do not use the mouth-to-mouth method) and seek immediate medical attention.[12]
- Skin Contact: Take off all contaminated clothing immediately.[6] Rinse the affected skin area with copious amounts of water for at least 15 minutes.[12] Seek immediate medical attention. [9]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[9][12] Remove contact lenses if present and easy to do.[6] Immediate medical attention is required.
- Ingestion: Do NOT induce vomiting.[6][9][12] Rinse the mouth with water.[6][13] Call a physician or poison control center immediately.[12]

Workflow for Accidental Spill

The following protocol outlines a systematic approach to managing a small-scale laboratory spill.

- Evacuate and Alert: Immediately alert others in the vicinity. Evacuate the immediate area if the spill is large or if you feel unwell.
- Assess the Situation: From a safe distance, assess the size of the spill and whether you have the appropriate PPE and spill kit materials to handle it. If not, contact your institution's emergency response team.
- Don Appropriate PPE: At a minimum, this includes a lab coat, chemical-resistant gloves, and chemical safety goggles with a face shield.

- Contain the Spill: Prevent the spill from spreading. For solid spills, avoid creating dust.
- Neutralize/Absorb: Gently cover the spill with an inert absorbent material, such as vermiculite or sand.
- Clean-Up: Carefully sweep or scoop the absorbed material into a designated, labeled hazardous waste container.[\[9\]](#) Avoid actions that generate dust.
- Decontaminate: Wipe the spill area with a suitable decontaminating solution, followed by soap and water.
- Dispose of Waste: All contaminated materials, including PPE, must be disposed of as hazardous waste according to institutional and local regulations.
- Report: Report the incident to your supervisor and your institution's environmental health and safety department.

Fire and Reactivity Hazards

Fire-Fighting Measures

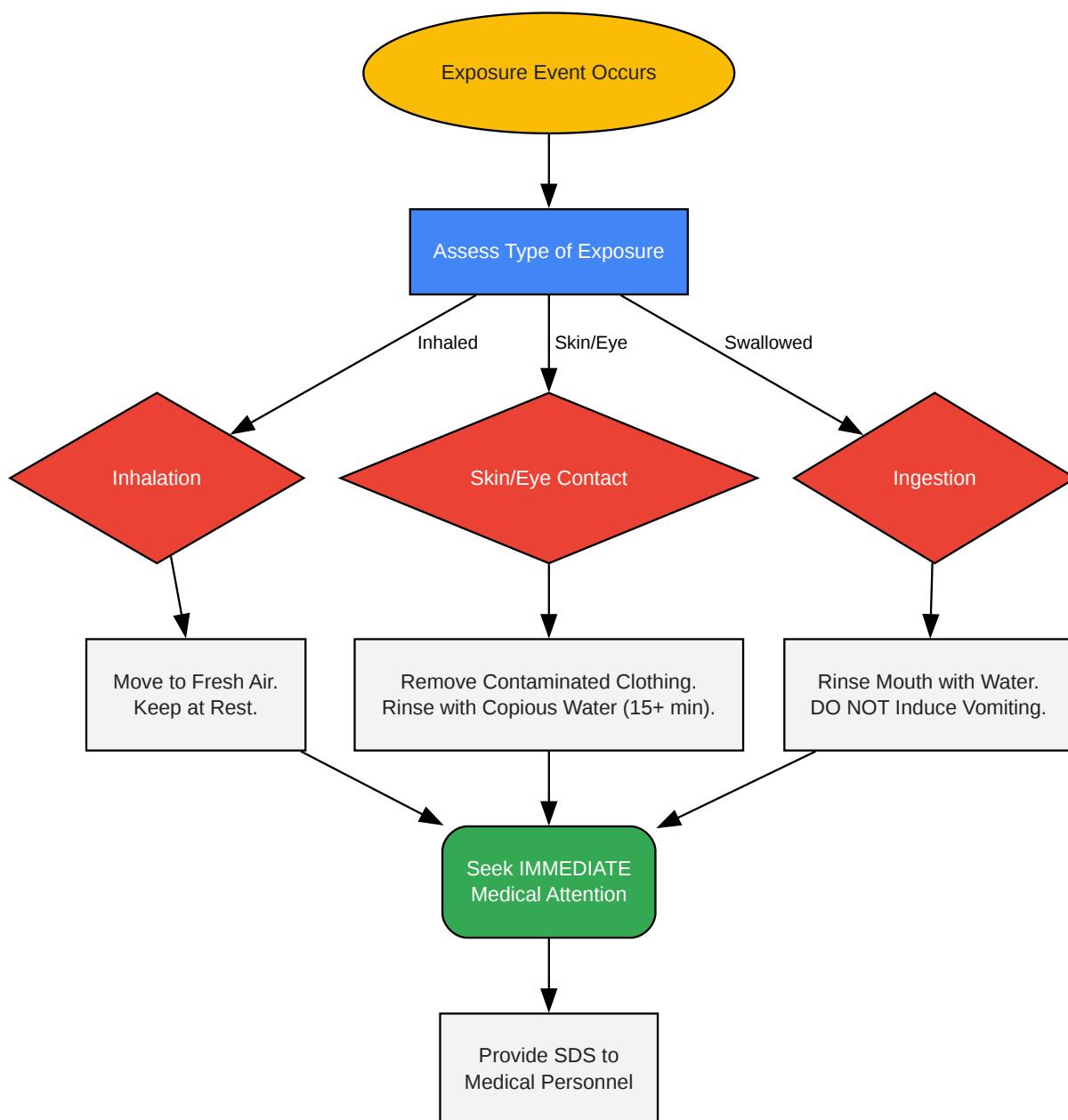
- Suitable Extinguishing Media: Use carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.[\[9\]](#)[\[14\]](#)[\[15\]](#) Water spray can be used to cool containers.[\[9\]](#)
- Specific Hazards: Thermal decomposition can release highly toxic and irritating gases, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), sulfur oxides (SO_x), and hydrogen cyanide.[\[9\]](#) Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[9\]](#)[\[15\]](#)

Stability and Reactivity

- Stability: The compound is stable under recommended storage conditions.[\[3\]](#)
- Incompatible Materials: Avoid contact with strong oxidizing agents.[\[9\]](#)
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated area designated for corrosive materials.[\[6\]](#)[\[9\]](#)[\[12\]](#)

Logical Workflow: Emergency Response to Exposure

The following diagram illustrates the critical decision-making and action sequence following a personal exposure event.



[Click to download full resolution via product page](#)

Caption: Emergency Response Workflow for Personal Exposure.

References

- National Center for Biotechnology Information. (n.d.).
- ChemBK. (n.d.).
- ChemBK. (n.d.).
- American Chemistry Council. (n.d.). MDI or TDI: First Aid Guidance. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Buy Dimethyl cyanocarbonimidodithioate | 10191-60-3 [smolecule.com]
- 2. Dimethyl N-cyanodithioiminocarbonate | C4H6N2S2 | CID 66289 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Page loading... [wap.guidechem.com]
- 4. Dimethyl N-cyanodithioiminocarbonate 90 10191-60-3 [sigmaaldrich.com]
- 5. CAS 10191-60-3: Dimethyl N-cyanodithioiminocarbonate [cymitquimica.com]
- 6. N-Cyanoimido-S,S-dimethyl-dithiocarbonate - Safety Data Sheet [chemicalbook.com]
- 7. chembk.com [chembk.com]
- 8. N-Cyanoimido-S,S-dimethyl-dithiocarbonate | 10191-60-3 [chemicalbook.com]
- 9. fishersci.com [fishersci.com]
- 10. chembk.com [chembk.com]
- 11. tcichemicals.com [tcichemicals.com]
- 12. assets.thermofisher.com [assets.thermofisher.com]
- 13. MDI or TDI: First Aid Guidance - American Chemistry Council [americanchemistry.com]
- 14. echemi.com [echemi.com]

- 15. SDS Section 5 – Firefighting Measures | Safety Data Sheet Preparation [sds-create.pl]
- To cite this document: BenchChem. [Material Safety Data Sheet (MSDS) for Dimethyl cyanocarbonimidodithioate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147598#material-safety-data-sheet-msds-for-dimethyl-cyanocarbonimidodithioate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com